

molecular weight of (4-Aminobenzoyl)-L-glutamic acid

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Compound of Interest

Compound Name: (4-Aminobenzoyl)-L-glutamic acid

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Technical Guide: (4-Aminobenzoyl)-L-glutamic Acid

An In-depth Analysis for Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the molecular weight and physicochemical properties of **(4-Aminobenzoyl)-L-glutamic acid**. It includes a detailed experimental protocol for the determination of its molecular weight using mass spectrometry and features a visualization of its synthetic pathway. This document is intended for professionals in research and development, offering precise data and methodologies crucial for laboratory and clinical applications.

Core Physicochemical Data

(4-Aminobenzoyl)-L-glutamic acid, a derivative of glutamic acid, is a key intermediate in the synthesis of folic acid and related compounds.^{[1][2][3]} Its precise molecular characteristics are fundamental for its application in pharmaceutical synthesis and as a reference standard.

Property	Value	Source
Molecular Weight	266.25 g/mol	[1][4][5][6][7][8][9]
Molecular Formula	C ₁₂ H ₁₄ N ₂ O ₅	[1][4][10]
CAS Number	4271-30-1	[1][4]
IUPAC Name	(2S)-2-[(4-aminobenzoyl)amino]pentanedioic acid	[5]
Synonyms	N-(p-Aminobenzoyl)glutamic Acid, PABGA	[1][5]

Experimental Protocol: Molecular Weight Determination by Mass Spectrometry

The accurate determination of the molecular weight of **(4-Aminobenzoyl)-L-glutamic acid** is critical for its identification and quality control. Electrospray Ionization Mass Spectrometry (ESI-MS) coupled with Liquid Chromatography (LC-MS) is a powerful and commonly used technique for this purpose.[4][5][7]

Objective: To verify the molecular weight of a sample of **(4-Aminobenzoyl)-L-glutamic acid**.

Materials and Instrumentation:

- Sample of **(4-Aminobenzoyl)-L-glutamic acid**
- HPLC-grade water with 0.1% formic acid (Mobile Phase A)
- HPLC-grade acetonitrile with 0.1% formic acid (Mobile Phase B)
- Agilent 1290 Infinity II LC system (or equivalent)
- Agilent InfinityLab LC/MSD XT (or equivalent) with an ESI source
- Analytical column (e.g., ZORBAX RRHT StableBond C18, 2.1 x 50 mm)

- Standard laboratory glassware and pipettes

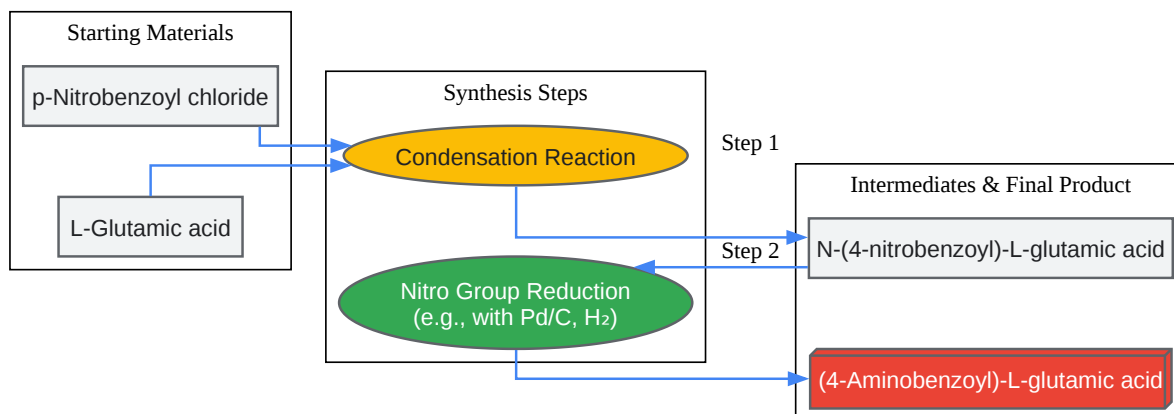
Methodology:

- Sample Preparation:
 - Prepare a stock solution of **(4-Aminobenzoyl)-L-glutamic acid** at a concentration of 1 mg/mL in a suitable solvent, such as a water/acetonitrile mixture.
 - Dilute the stock solution to a final concentration of 10 µg/mL using Mobile Phase A.
- Liquid Chromatography (LC) Parameters:
 - Column Temperature: 30 °C
 - Flow Rate: 0.4 mL/min
 - Injection Volume: 5 µL
 - Gradient:
 - 0-1 min: 5% B
 - 1-5 min: 5% to 95% B
 - 5-6 min: 95% B
 - 6-7 min: 95% to 5% B
 - 7-10 min: 5% B (re-equilibration)
- Mass Spectrometry (MS) Parameters:
 - Ionization Mode: Positive Electrospray Ionization (ESI+)
 - Capillary Voltage: 4000 V
 - Drying Gas Temperature: 350 °C

- Drying Gas Flow: 10 L/min
- Nebulizer Pressure: 35 psi
- Scan Range: m/z 100-500
- Data Acquisition and Analysis:
 - Acquire the mass spectra over the LC run time.
 - The expected ion to be observed for **(4-Aminobenzoyl)-L-glutamic acid** (MW = 266.25) in positive ion mode is the protonated molecule $[M+H]^+$ at an m/z of approximately 267.26.
 - Process the acquired data using appropriate software. The resulting spectrum should show a prominent peak at the expected m/z value, confirming the molecular weight of the compound.

Synthesis Pathway of (4-Aminobenzoyl)-L-glutamic Acid

The synthesis of **(4-Aminobenzoyl)-L-glutamic acid** is a multi-step process that is crucial for the production of folic acid. A common synthetic route involves the reaction of p-nitrobenzoyl chloride with L-glutamic acid, followed by the reduction of the nitro group to an amine.^{[1][6]}



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Synthetic pathway of **(4-Aminobenzoyl)-L-glutamic acid**.

The diagram above illustrates the logical flow of the synthesis of **(4-Aminobenzoyl)-L-glutamic acid**. The process begins with the condensation of p-nitrobenzoyl chloride and L-glutamic acid to form an intermediate, N-(4-nitrobenzoyl)-L-glutamic acid. This intermediate then undergoes a reduction of the nitro group to yield the final product.

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References

- 1. nbino.com [nbino.com]
- 2. nbino.com [nbino.com]
- 3. nbino.com [nbino.com]

- 4. Peptide Molecular Weight Determination - Creative Peptides-Peptide Drug Discovery [pepdd.com]
- 5. lcms.cz [lcms.cz]
- 6. N-(p-Aminobenzoyl)glutamic acid synthesis - chemicalbook [chemicalbook.com]
- 7. lcms.labrulez.com [lcms.labrulez.com]
- 8. researchgate.net [researchgate.net]
- 9. N-(4-Aminobenzoyl)-L-glutamic acid | C₁₂H₁₄N₂O₅ | CID 196473 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. lcms.cz [lcms.cz]
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Phone: (601) 213-4426
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